

# Acid Yellow 25: A Technical Guide for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acid Yellow 25**, also known by its Colour Index number C.I. 18835, is a synthetic anionic azo dye.[1] While its primary applications are in the textile and food industries, it also serves as a biological stain in scientific research, particularly in the fields of histology and cell biology. Its anionic nature allows it to bind to cationic components within cells and tissues, making it a useful tool for visualizing various cellular structures. This technical guide provides an in-depth overview of the properties and applications of **Acid Yellow 25** in a research context, including its mechanism of action, experimental considerations, and a summary of its physicochemical properties.

## Physicochemical and Quantitative Data

A summary of the key quantitative properties of **Acid Yellow 25** is presented in Table 1. This data is essential for its application in experimental settings, including solution preparation and spectroscopic analysis.

Property	Value	References
Chemical Formula	$C_{23}H_{20}N_5NaO_6S_2$	[2]
Molecular Weight	549.55 g/mol	[1]
CAS Number	6359-85-9	[2]
Colour Index	18835	[2]
Appearance	Yellow powder	[2]
Solubility	Soluble in water (yellow solution); Slightly soluble in ethanol and acetone.	[2]
Maximum Adsorption Capacity	555.55 mg/g (on activated carbon)	[3]
Enthalpy of Adsorption ( $\Delta H$ )	19.44 kJ/mol	[3]
Gibbs Free Energy of Adsorption ( $\Delta G$ )	-251.72 J/mol to -2367.84 J/mol (at tested temperatures)	[3]

## Applications in Scientific Research

The primary application of **Acid Yellow 25** in scientific research is as a histological stain. Its utility stems from its nature as an acid dye.

### Histological Staining

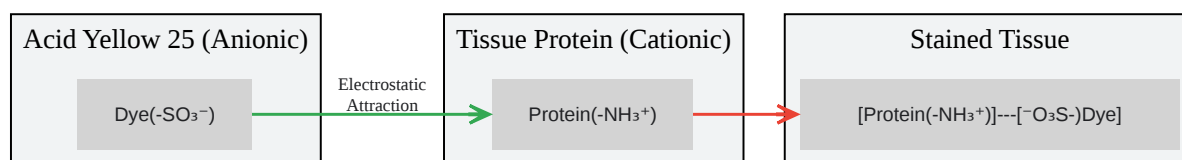
Acid dyes are anionic, meaning they carry a net negative charge. In biological tissues, these dyes are attracted to cationic (positively charged) components, which are predominantly proteins in the cytoplasm, muscle, and connective tissue. This electrostatic interaction forms the basis of its staining mechanism.

**Acid Yellow 25** is suitable for use as a cytoplasmic counterstain, often in conjunction with a nuclear stain like hematoxylin. The nuclear stain colors the nuclei blue or purple, and **Acid Yellow 25** provides a contrasting yellow color to the cytoplasm and other protein-rich structures.

While specific, published protocols detailing the use of **Acid Yellow 25** in common multi-color staining techniques like Masson's trichrome are not readily available, its properties are similar to other small molecular weight yellow acid dyes, such as Picric Acid or Metanil Yellow, which are used in these methods to stain cytoplasm and erythrocytes.

## Mechanism of Action in Histological Staining

The staining process is primarily an electrostatic interaction. At an acidic pH, the amino groups ( $-NH_2$ ) of proteins in the tissue become protonated ( $-NH_3^+$ ), resulting in a net positive charge. The anionic sulfonate groups ( $-SO_3^-$ ) on the **Acid Yellow 25** molecule are then attracted to these positively charged sites, leading to the staining of the tissue.



[Click to download full resolution via product page](#)

Mechanism of **Acid Yellow 25** Staining.

## Generalized Experimental Protocol for Cytoplasmic Counterstaining

The following is a generalized protocol for the use of an acid dye like **Acid Yellow 25** as a counterstain for formalin-fixed, paraffin-embedded tissue sections. Note: This is a representative protocol, and optimization of incubation times and concentrations is recommended for specific tissues and experimental conditions.

Reagents:

- Deparaffinization and rehydration solutions (Xylene, graded alcohols)
- Nuclear stain (e.g., Weigert's iron hematoxylin)
- Differentiating solution (e.g., Acid alcohol)

- Bluing agent (e.g., Scott's tap water substitute)
- **Acid Yellow 25** solution (e.g., 0.5-1% in aqueous solution, with 0.5% glacial acetic acid)
- Dehydration solutions (graded alcohols)
- Clearing agent (Xylene)
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
  - Immerse slides in Xylene (2 changes, 5 minutes each).
  - Transfer through 100% ethanol (2 changes, 3 minutes each).
  - Transfer through 95% ethanol (2 minutes).
  - Transfer through 70% ethanol (2 minutes).
  - Rinse in running tap water.
- Nuclear Staining:
  - Stain in a nuclear stain like Weigert's iron hematoxylin for 5-10 minutes.
  - Rinse in running tap water.
  - Differentiate in acid alcohol until the background is clear.
  - Wash in running tap water.
  - Blue in a suitable bluing agent for 1-2 minutes.
  - Wash in running tap water.
- Cytoplasmic Counterstaining:

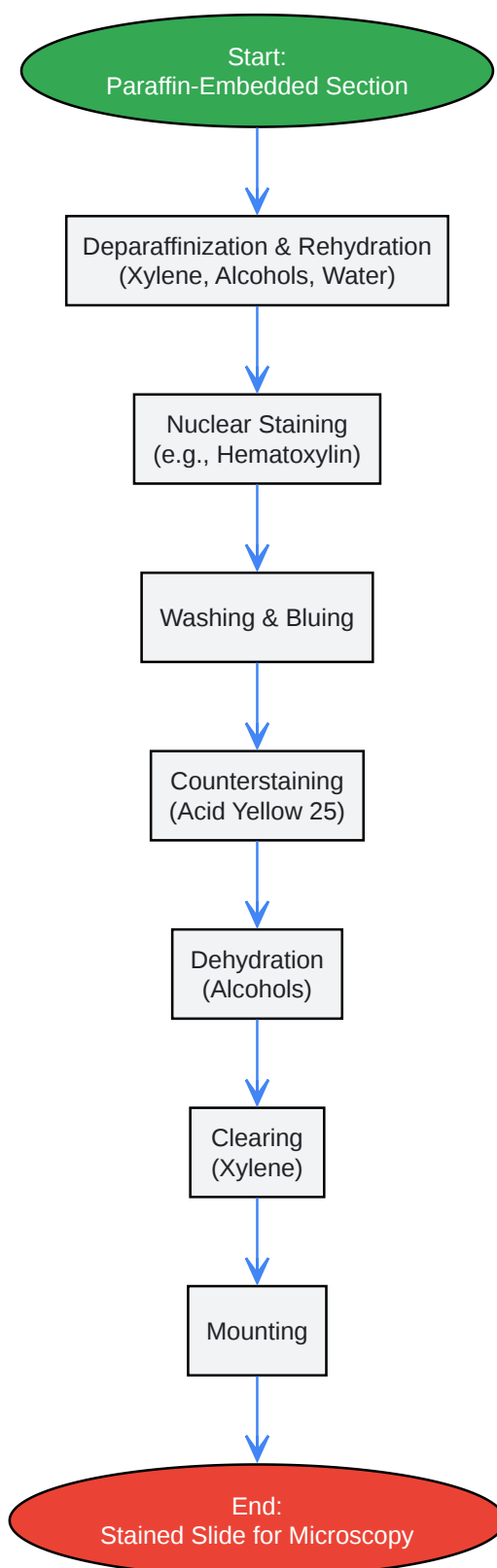
- Place slides in the **Acid Yellow 25** solution for 1-5 minutes.
- Rinse briefly in distilled water.
- Dehydration and Mounting:
  - Dehydrate rapidly through 95% ethanol and two changes of 100% ethanol.
  - Clear in two changes of xylene.
  - Mount with a resinous mounting medium.

#### Expected Results:

- Nuclei: Blue/Black
- Cytoplasm, muscle, erythrocytes: Shades of yellow

## Staining Workflow

The logical flow of a typical histological staining procedure involving a nuclear stain and an acid dye counterstain is illustrated below.



[Click to download full resolution via product page](#)

Generalized Histological Staining Workflow.

## Other Research Applications

Beyond histology, **Acid Yellow 25** has been a subject of research in environmental science, particularly in studies focused on the photocatalytic degradation of dyes in wastewater.[4] These studies aim to develop efficient methods for removing such dyes from industrial effluents. Additionally, its properties have been explored in the creation of hybrid pigments by intercalating it with other dyes into layered double hydroxides.

## Role in Signaling Pathway Research

Despite a comprehensive review of the scientific literature, there is currently no evidence to suggest that **Acid Yellow 25** is used to study or visualize specific biological signaling pathways. Its application in biological research appears to be confined to its role as a general morphological stain. It does not function as a probe for specific molecular events or signaling cascades.

## Conclusion

**Acid Yellow 25** is a versatile anionic dye with established applications in various industries. In scientific research, its primary role is as a histological stain for cytoplasm and other proteinaceous structures, functioning through electrostatic interactions with cationic tissue components. While it serves as a useful counterstain, providing clear morphological context, it is not associated with the study of specific biological signaling pathways. For researchers in histology and pathology, **Acid Yellow 25** can be a valuable tool for general tissue visualization, provided that staining protocols are optimized for the specific application.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. calpaclab.com [calpaclab.com]
- 2. stainsfile.com [stainsfile.com]

- 3. researchgate.net [researchgate.net]
- 4. ajchem-a.com [ajchem-a.com]
- To cite this document: BenchChem. [Acid Yellow 25: A Technical Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290562#what-is-acid-yellow-25-used-for-in-scientific-research]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)